

# Technical Support Center: Methyl Imidazo[1,5-a]pyridine-6-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** *Methyl imidazo[1,5-a]pyridine-6-carboxylate*

**Cat. No.:** *B1589493*

[Get Quote](#)

This guide provides comprehensive technical support for researchers, scientists, and drug development professionals working with **Methyl imidazo[1,5-a]pyridine-6-carboxylate** (CAS No. 139183-89-4). The information herein is curated to ensure scientific integrity and promote safe and effective experimental practices.

## I. Compound Overview and Key Properties

**Methyl imidazo[1,5-a]pyridine-6-carboxylate** is a heterocyclic organic compound belonging to the imidazopyridine family. These scaffolds are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and unique photophysical properties.<sup>[1]</sup> Understanding the fundamental properties of this compound is crucial for its proper handling and use in experimental settings.

Table 1: Physicochemical Properties of **Methyl Imidazo[1,5-a]pyridine-6-carboxylate**

Property	Value	Source
CAS Number	139183-89-4	--INVALID-LINK--[2], --INVALID-LINK--[3]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	--INVALID-LINK--[2], --INVALID-LINK--[3]
Molecular Weight	176.17 g/mol	--INVALID-LINK--[2], --INVALID-LINK--[3]
Appearance	Typically a solid powder (color may vary by purity and manufacturer)	Inferred from general knowledge of similar compounds
Purity	≥95% (as specified by suppliers)	--INVALID-LINK--[2]

## II. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

**Q1:** What are the primary hazards associated with this compound?

**A1:** According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl imidazo[1,5-a]pyridine-6-carboxylate** is classified with the following hazards[3]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Therefore, it should be handled with appropriate personal protective equipment (PPE) in a well-ventilated area to avoid exposure.

**Q2:** What are the recommended storage conditions for this compound?

A2: For long-term stability, **Methyl imidazo[1,5-a]pyridine-6-carboxylate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[4]</sup> Several suppliers recommend storage at room temperature.<sup>[2][5]</sup> To prevent degradation, it is crucial to protect the compound from moisture and direct sunlight. Store away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.<sup>[4]</sup>

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: A comprehensive PPE strategy is essential for the safe handling of this powdered chemical.<sup>[6][7][8]</sup> The recommended PPE includes:

- Eye and Face Protection: Chemical safety goggles or a face shield to protect against splashes and airborne particles.<sup>[6][8]</sup>
- Skin Protection: A lab coat and chemical-resistant gloves (e.g., nitrile) are necessary to prevent skin contact.<sup>[6][7]</sup>
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is recommended to prevent inhalation of airborne particles.<sup>[6][8]</sup>

Q4: How should I properly dispose of waste containing this compound?

A4: Waste containing **Methyl imidazo[1,5-a]pyridine-6-carboxylate** should be treated as hazardous chemical waste.<sup>[4][9]</sup> Collect all waste material in a clearly labeled, sealed container.<sup>[4]</sup> Disposal should be carried out through a licensed hazardous waste disposal company in accordance with all federal, state, and local regulations.<sup>[9]</sup> Do not dispose of this compound down the drain or in general waste.

### III. Troubleshooting Guides

This section provides solutions to potential issues that may arise during experiments involving **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

Problem 1: The compound is not dissolving as expected.

- Possible Cause: Use of an inappropriate solvent. The solubility of imidazopyridine derivatives can vary.
- Troubleshooting Steps:
  - Consult available data: While specific solubility data for this compound is not readily available, imidazopyridine scaffolds often exhibit solubility in organic solvents.
  - Perform a small-scale solubility test: Test the solubility of a small amount of the compound in a range of common laboratory solvents such as dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), methanol, ethanol, and dichloromethane.
  - Consider gentle heating or sonication: These techniques can aid in the dissolution of the compound. However, be mindful of potential degradation at elevated temperatures. Monitor for any color changes that may indicate decomposition.

#### Problem 2: Inconsistent experimental results or suspected compound degradation.

- Possible Cause: The compound may have degraded due to improper storage or handling. Imidazopyridine esters can be susceptible to hydrolysis, especially in the presence of moisture and acidic or basic conditions.
- Troubleshooting Steps:
  - Verify storage conditions: Ensure the compound has been stored in a tightly sealed container in a dry environment.
  - Assess the appearance of the compound: Any change in color or consistency from the original batch could indicate degradation.
  - Prepare fresh solutions: Whenever possible, prepare solutions fresh for each experiment to minimize the risk of degradation in solution.
  - Analytical verification: If degradation is suspected, verify the purity and integrity of the compound using analytical techniques such as High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), or Nuclear Magnetic Resonance (NMR) spectroscopy.

## IV. Experimental Protocols

This section outlines key experimental workflows for the safe handling of **Methyl imidazo[1,5-a]pyridine-6-carboxylate**.

### Protocol 1: Weighing and Preparing Solutions of Powdered Compound

This protocol is designed to minimize exposure to the powdered form of the compound.[\[10\]](#)[\[11\]](#)

- Preparation:
  - Don all required PPE (lab coat, gloves, safety goggles).
  - Ensure a certified chemical fume hood is operational.
  - Clean the work surface within the fume hood.
- Weighing:
  - Place an analytical balance inside the fume hood if possible. If not, use an exhausted balance enclosure.
  - Tare a clean, dry weighing vessel.
  - Carefully transfer the desired amount of **Methyl imidazo[1,5-a]pyridine-6-carboxylate** to the weighing vessel using a clean spatula. Avoid creating airborne dust.
  - Securely close the stock container immediately after use.
- Solution Preparation:
  - Add the appropriate solvent to the weighing vessel containing the compound.
  - Gently swirl or use a magnetic stirrer to facilitate dissolution. Sonication or gentle warming may be applied if necessary.
  - Once dissolved, transfer the solution to the final reaction vessel or storage container.

## Protocol 2: Handling a Small Spill

This protocol outlines the steps for safely cleaning up a small spill of the powdered compound.

[4]

- Immediate Actions:

- Alert others in the immediate vicinity.
  - If outside a fume hood, evacuate the area and prevent re-entry.

- Cleanup Procedure:

- Wear appropriate PPE, including respiratory protection.
  - Gently cover the spill with an inert absorbent material, such as sand or vermiculite, to prevent the powder from becoming airborne.
  - Carefully sweep the absorbed material into a designated hazardous waste container.  
Avoid creating dust.
  - Decontaminate the spill area with a suitable solvent and wipe clean with absorbent pads.
  - Place all contaminated materials (absorbent, wipes, gloves) into the hazardous waste container.

- Final Steps:

- Seal and label the hazardous waste container.
  - Wash hands thoroughly after the cleanup is complete.

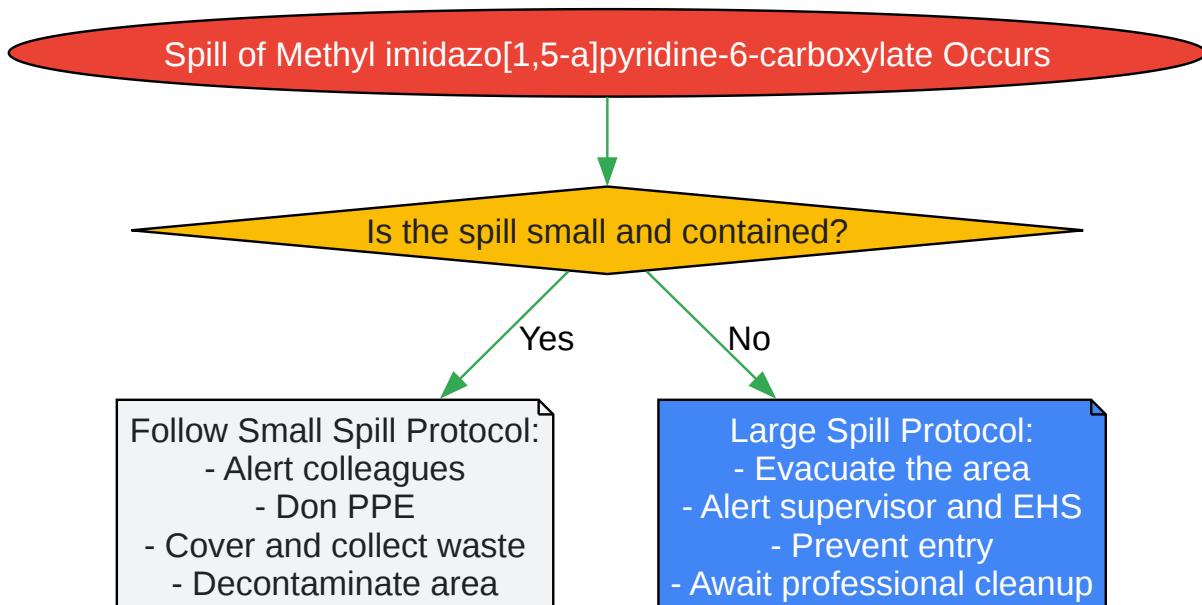
## V. Visualizations

### Diagram 1: Personal Protective Equipment (PPE) Workflow

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the correct selection and use of PPE.

## Diagram 2: Spill Response Decision Tree

[Click to download full resolution via product page](#)

Caption: A decision tree for responding to a chemical spill.

## VI. References

- Imidazopyridine Family: Versatile and Promising Heterocyclic Skeletons for Different Applications. PubMed Central. --INVALID-LINK--
- How to Choose PPE for Chemical Work. Allan Chemical. --INVALID-LINK--

- Personal Protective Equipment (PPE). CHEMM. --INVALID-LINK--
- Powder Coating Personal Protective Equipment (PPE) Requirements. NSP Coatings. --INVALID-LINK--
- Standard Operating Procedure for Imidazole. Washington State University. --INVALID-LINK--
- 5 Types of PPE for Hazardous Chemicals. Hazmat School. --INVALID-LINK--
- **Methyl imidazo[1,5-a]pyridine-6-carboxylate.** Merck. --INVALID-LINK--
- **Methyl imidazo[1,5-a]pyridine-6-carboxylate.** ChemScene. --INVALID-LINK--
- **Methyl imidazo[1,5-a]pyridine-6-carboxylate.** BLDpharm. --INVALID-LINK--
- Weighing Hazardous Powders in the Laboratory. University of California, Berkeley EHS. --INVALID-LINK--
- Guidelines for the Safe Handling and Disposal of Chemicals Used in the Illicit Manufacture of Drugs. United Nations Office on Drugs and Crime. --INVALID-LINK--
- Working Safely with Toxic Powders. Duke University Safety. --INVALID-LINK--
- Synthesis of imidazo[1,5-a]pyridines. Organic Chemistry Portal. --INVALID-LINK--
- Synthesis of imidazo[1,5-a]pyridines via cyclocondensation of 2-(aminomethyl)pyridines with electrophilically activated nitroalkanes. Beilstein Journal of Organic Chemistry. --INVALID-LINK--
- Synthetic Imidazopyridine-Based Derivatives as Potential Inhibitors against Multi-Drug Resistant Bacterial Infections: A Review. MDPI. --INVALID-LINK--
- Strategic Methodologies for Efficient Synthesis of Imidazo[1,5-a]pyridine and Benzazepine Analogs via the Unique Ritter-Type Reaction. ACS Organic & Inorganic Au. --INVALID-LINK--
- Convenient synthesis of imidazo[1,5-a]pyrimidine derivatives and their unusual recyclization into 3H-imidazo[4,5-b]pyridine derivatives. ResearchGate. --INVALID-LINK--

- Design, synthesis, and computational studies of novel imidazo[1,2-a]pyrimidine derivatives as potential dual inhibitors of hACE2 and spike protein for blocking SARS-CoV-2 cell entry. PubMed Central. --INVALID-LINK--
- Proper Disposal Procedures for PHENAZ (Phenazopyridine). Benchchem. --INVALID-LINK--
- Pharmaceutical Powder Handling 101: Safety, Compliance & Containment. ILC Dover. --INVALID-LINK--
- Methyl imidazo[1,5-a]pyridine-1-carboxylate. AZA Mid-Year Meeting. --INVALID-LINK--
- Disposal of Chemicals used in the Illicit Manufacture of Drugs. United Nations Office on Drugs and Crime. --INVALID-LINK--
- Establishing powder-handling workflow practices and standard operating procedures: compounding pharmacy and safety. PubMed. --INVALID-LINK--
- Safety Data Sheet. Kao Chemicals. --INVALID-LINK--
- Guidelines for the safe disposal of expired drugs. World Health Organization. --INVALID-LINK--
- Imidazo[1,2-a]pyridine-6-carboxylic acid. Sigma-Aldrich. --INVALID-LINK--
- C–H Functionalization of Imidazo[1,5-a]pyridines: A Metal-Free Approach for Methylene Insertion to Access C(sp<sub>2</sub>)–C(sp<sub>3</sub>)–C(sp<sub>2</sub>) Linkage. National Institutes of Health. --INVALID-LINK--
- **Methyl imidazo[1,5-a]pyridine-6-carboxylate.** PubChem. --INVALID-LINK--

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.

## References

- 1. sams-solutions.com [sams-solutions.com]
- 2. chemscene.com [chemscene.com]
- 3. Methyl imidazo[1,5-a]pyridine-6-carboxylate | C9H8N2O2 | CID 10511475 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 5. FCKeditor - Resources Browser [midyear.aza.org]
- 6. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 7. nspcoatings.co.uk [nspcoatings.co.uk]
- 8. hazmatschool.com [hazmatschool.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. ehs.wisc.edu [ehs.wisc.edu]
- 11. safety.duke.edu [safety.duke.edu]
- To cite this document: BenchChem. [Technical Support Center: Methyl Imidazo[1,5-a]pyridine-6-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589493#handling-and-storage-of-methyl-imidazo-1-5-a-pyridine-6-carboxylate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)